

# Application Note: Mass Spectrometry Analysis of 2-Methyl-1-nitro-4-phenoxybenzene

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## Compound of Interest

Compound Name:	2-Methyl-1-nitro-4-phenoxybenzene
Cat. No.:	B055462

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## Introduction

**2-Methyl-1-nitro-4-phenoxybenzene** is an aromatic compound with a molecular formula of  $C_{13}H_{11}NO_3$  and a molecular weight of approximately 229.23 g/mol .<sup>[1]</sup> Its structure, featuring a nitro group and a phenoxy ether linkage, makes it a molecule of interest in various chemical and pharmaceutical research areas. The nitroaromatic moiety is a common functional group in explosives and some pharmaceutical intermediates, while the phenoxybenzene core is present in numerous bioactive compounds. Accurate and reliable analytical methods are crucial for its identification, quantification, and structural elucidation in complex matrices.

This application note provides a comprehensive guide to the mass spectrometric analysis of **2-Methyl-1-nitro-4-phenoxybenzene**. We will explore two primary analytical approaches: Gas Chromatography-Mass Spectrometry (GC-MS) for volatile analysis and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for high-sensitivity and specificity analysis in liquid samples. The protocols detailed herein are designed to be robust and adaptable, providing a solid foundation for researchers.

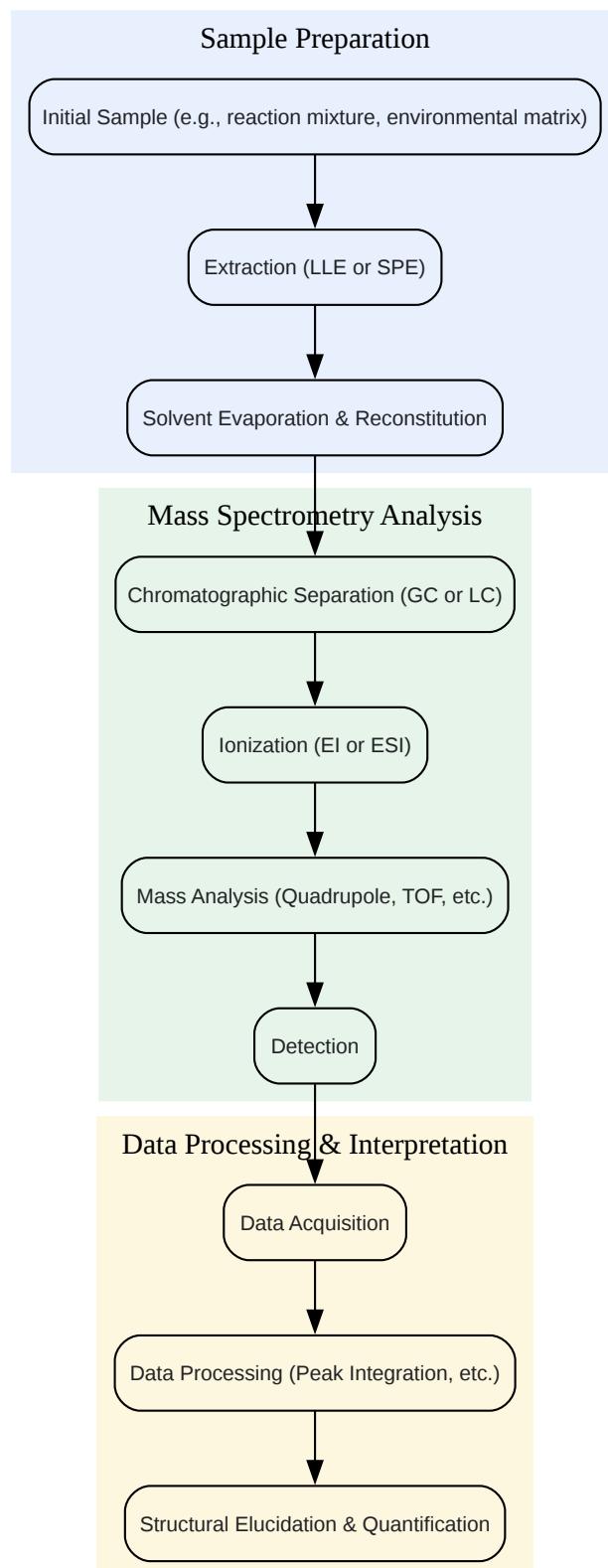
## Physicochemical Properties of 2-Methyl-1-nitro-4-phenoxybenzene

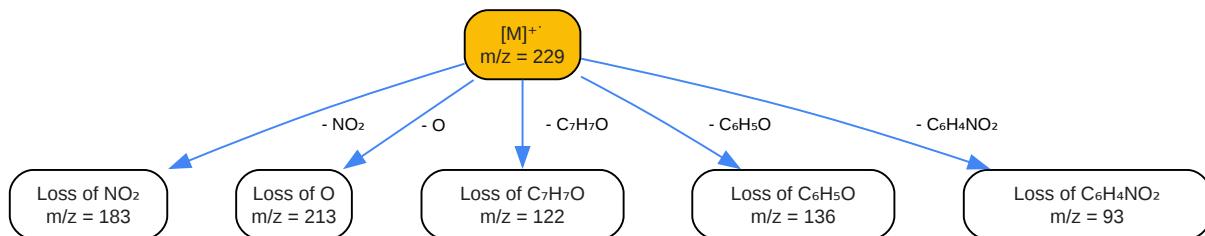
A summary of the key physicochemical properties of the target analyte is presented in the table below. This information is vital for method development, particularly in selecting appropriate solvents and chromatographic conditions.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>3</sub>	PubChem[1]
Molecular Weight	229.23 g/mol	PubChem[1]
Exact Mass	229.0739 Da	PubChem[1]
XLogP3	3.9	Echemi[2]

## Analytical Workflow Overview

The successful mass spectrometric analysis of **2-Methyl-1-nitro-4-phenoxybenzene** hinges on a systematic workflow. The diagram below illustrates the key stages, from sample acquisition to data interpretation.





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